

An In-depth Technical Guide to Trimethylstannanylium Chloride for Scientific Research

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Compound of Interest

Compound Name: Trimethylstannanylium;chloride

Cat. No.: B043307

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of trimethylstannanylium chloride, more commonly known as trimethyltin chloride. It is a vital organotin compound with significant applications in organic synthesis and notable implications in neurotoxicity studies. This document details its chemical and physical properties, molecular structure, synthesis protocols, and key applications. Special emphasis is placed on its role as a reagent in Stille coupling reactions and its function as a neurotoxicant, including the associated signaling pathways. This guide is intended to be a critical resource for professionals in research and drug development, offering detailed experimental procedures and safety information to ensure its effective and safe utilization.

Chemical Identity and Molecular Structure

Trimethyltin chloride, systematically named chlorotrimethylstannane, is an organotin compound with the chemical formula $(\text{CH}_3)_3\text{SnCl}$.^[1] It is a white, malodorous solid that is susceptible to hydrolysis.^[1] The CAS Registry Number for this compound is 1066-45-1.^[1]

The molecular structure of trimethyltin chloride features a central tin atom bonded to three methyl groups and one chlorine atom. In the solid state, it forms a one-dimensional polymer

through chlorine bridges, resulting in a distorted trigonal bipyramidal geometry at the tin center.

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for trimethyltin chloride is presented below for easy reference and comparison.

Table 1: Physicochemical Properties of Trimethyltin Chloride

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₉ ClSn	[2]
Molecular Weight	199.27 g/mol	[1]
Appearance	White solid	[1]
Melting Point	37-39 °C	[2]
Boiling Point	148 °C	[1]
Density	0.988 g/mL at 25 °C	[2]
Flash Point	97 °C	[1]
Solubility	Soluble in water, chloroform, and organic solvents.	[2]

Table 2: Spectroscopic Data of Trimethyltin Chloride

Spectrum Type	Key Signals and Remarks	Reference(s)
^1H NMR	Data available, typically showing a singlet for the methyl protons.	[3][4][5]
^{13}C NMR	Data available.	[3][5]
Mass Spec (GC-MS)	Top peaks at m/z 185, 183, 165.	[3]
Infrared (IR)	Spectrum available.	[4]
Raman	Spectrum available.	[3]

Table 3: Toxicological Data of Trimethyltin Chloride

Parameter	Value	Species	Reference(s)
LD ₅₀ (Oral)	12.6 mg/kg	Rat	[1]

Experimental Protocols

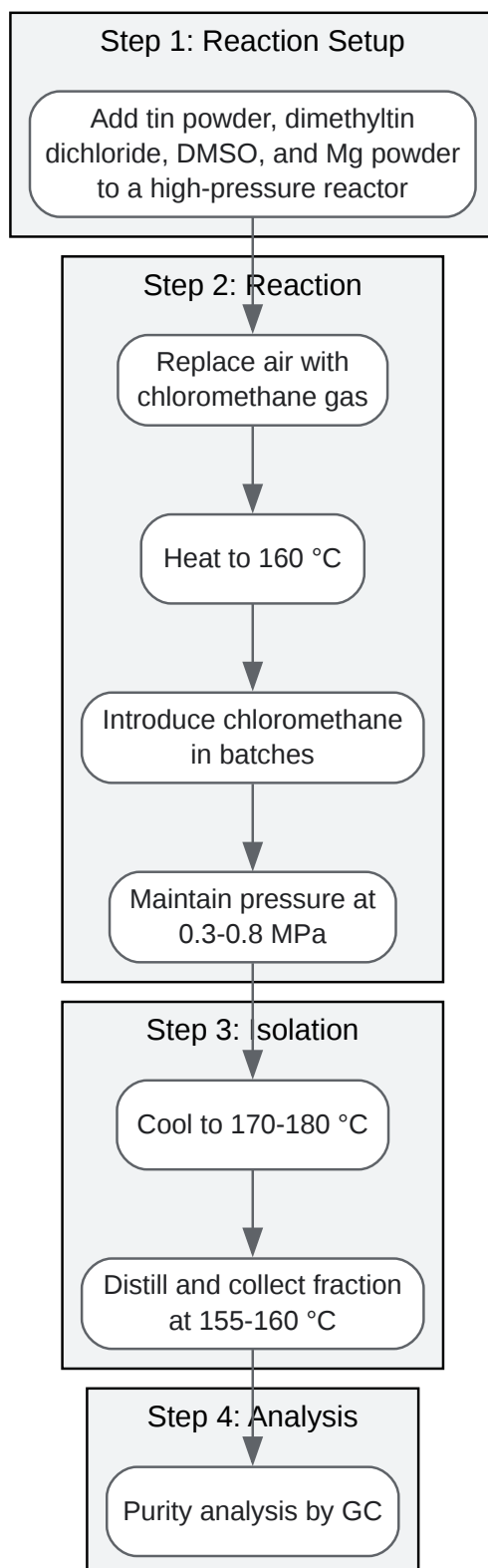
Synthesis of Trimethyltin Chloride

A common laboratory synthesis of trimethyltin chloride involves the redistribution reaction of tetramethyltin with tin tetrachloride.[1] An alternative patented method is detailed below.[6]

Protocol: Preparation from Tin, Methyl Tin Chloride, and a Catalyst[6]

- Step 1: Reaction Setup
 - Add tin powder, dimethyltin dichloride, a catalyst such as DMSO, and magnesium powder to a 2L high-pressure reaction kettle. A representative mass ratio is 300g of tin powder, 300g of dimethyltin dichloride, 30g of DMSO, and 80g of magnesium powder.
- Step 2: Reaction Execution
 - Replace the air in the reaction kettle with chloromethane gas.

- Programmatically raise the temperature to 160 °C at a rate of 1-15 °C/min.
- Introduce chloromethane gas in batches to initiate the reaction, allowing the temperature to naturally rise to 180-270 °C.
- Maintain the reaction pressure at a stable 0.3-0.8 MPa.
- Step 3: Product Isolation
 - After the reaction is complete, allow the kettle to cool naturally to 170-180 °C.
 - Distill the resulting product, collecting the fraction at a gas temperature of 155-160 °C. The product is a colorless, transparent liquid with a melting point of approximately 38 °C.
- Step 4: Analysis
 - The purity of the trimethyltin chloride can be determined by gas chromatography after derivatization with a Grignard reagent like propylmagnesium chloride.



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Caption: Workflow for the synthesis of trimethyltin chloride.

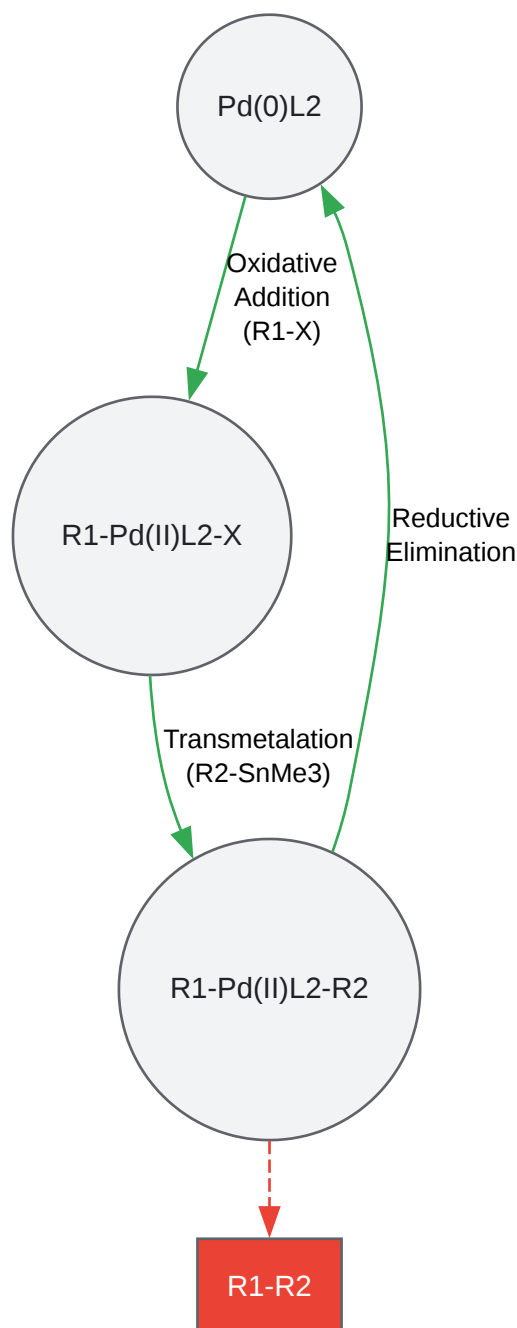
Application in Stille Cross-Coupling Reactions

Trimethyltin chloride is a precursor to various organostannanes used in palladium-catalyzed Stille cross-coupling reactions to form new C-C bonds.

General Protocol for Stille Coupling[\[7\]](#)[\[8\]](#)

- Step 1: Reaction Setup
 - To a flame-dried Schlenk flask under an inert atmosphere (e.g., Argon), add the organic electrophile (e.g., aryl or vinyl halide/triflate, 1.0 mmol), the palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 1-5 mol%), and any solid ligand.
 - Add anhydrous, degassed solvent (e.g., toluene, DMF, 5-10 mL) via syringe.
- Step 2: Reagent Addition
 - Add the organostannane reagent (prepared from trimethyltin chloride, 1.1-1.5 equivalents) to the reaction mixture via syringe.
- Step 3: Reaction
 - Stir the reaction mixture at the desired temperature (typically 60-110 °C).
 - Monitor the reaction progress using TLC, GC, or LC-MS.
- Step 4: Workup
 - Once the reaction is complete, cool the mixture to room temperature.
 - Dilute with an organic solvent (e.g., ethyl acetate).
 - Wash the organic layer with an aqueous solution of potassium fluoride (KF) to remove tin byproducts, followed by water and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Step 5: Purification

- Purify the crude product by flash column chromatography.



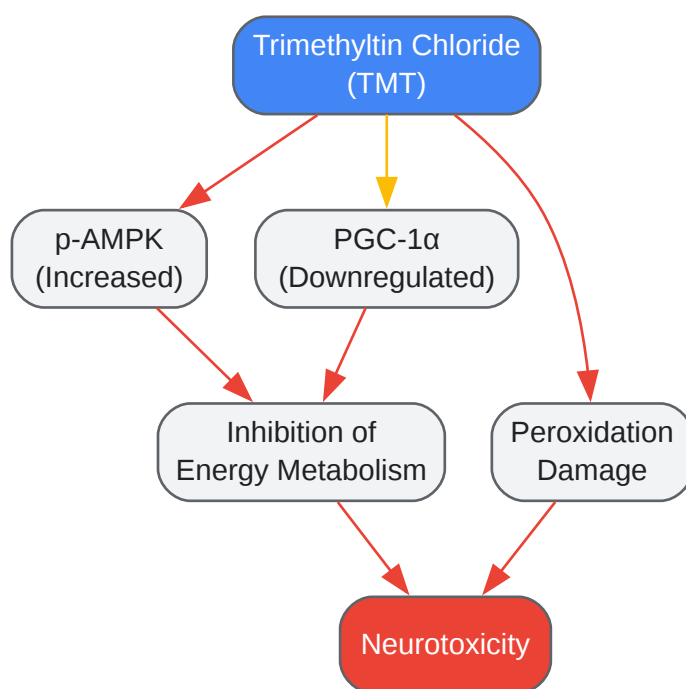
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Caption: The catalytic cycle of the Stille cross-coupling reaction.

Role in Neurotoxicity and Signaling Pathways

Trimethyltin chloride is a well-established neurotoxicant that primarily affects the central nervous system, particularly the hippocampus.[9] Its neurotoxicity is linked to the inhibition of energy metabolism and oxidative damage.[9]

Studies have shown that exposure to trimethyltin chloride leads to the downregulation of peroxisome proliferator-activated receptor γ coactivator-1 α (PGC-1 α) and Na⁺-K⁺-ATPase.[9] It also affects the AMP-activated protein kinase (AMPK) signaling pathway.[9] The increased phosphorylation of AMPK (p-AMPK) and the downregulation of PGC-1 α are believed to be key mechanisms in the observed neurotoxic effects.[9]



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Caption: Simplified signaling pathway of TMT-induced neurotoxicity.

Safety and Handling

Trimethyltin chloride is highly toxic and should be handled with extreme care in a well-ventilated fume hood.[2] Appropriate personal protective equipment, including gloves, a lab coat, and safety glasses, must be worn. It is fatal if swallowed, in contact with skin, or if inhaled.[2] Due to its moisture sensitivity, it should be stored in a dry, inert atmosphere.[2]

Conclusion

Trimethylstannanylium chloride (trimethyltin chloride) is a versatile and potent chemical compound with significant utility in synthetic chemistry, particularly in the formation of carbon-carbon bonds via the Stille coupling reaction. Concurrently, its pronounced neurotoxicity makes it a valuable tool in neuroscience research for modeling neurodegenerative processes. A thorough understanding of its properties, synthesis, and handling is crucial for its safe and effective use in a laboratory setting. This guide provides a foundational repository of technical information to aid researchers and drug development professionals in their work with this important organotin compound.

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